

C.I. Acid Brown 83 chemical structure and properties

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Compound of Interest

Compound Name: C.I. Acid brown 83

Cat. No.: B12363664

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C.I. Acid Brown 83: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and synthesis of **C.I. Acid Brown 83** (Colour Index Number 20250). This document is intended for use by researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical Identity and Structure

C.I. Acid Brown 83 is a double azo dye complexed with copper.^{[1][2]} Its chemical structure is characterized by two azo groups (-N=N-) connecting aromatic rings, with the final molecule forming a coordination complex with a copper ion. While some sources may cite a molecular formula without copper, the manufacturing process and resulting data from comprehensive databases indicate the final product is a copper complex.

The IUPAC name for the copper complex is sodium;3-[[3-[(3-amino-4-nitrophenyl)diazenyl]-2,5-dihydroxyphenyl]diazenyl]-4-hydroxybenzenesulfonate;copper.^[3]

Synonyms:

- C.I. 20250

- Acid Brown C2G
- Acid Brown CG
- Acid Brown CGG
- Brown MGG[1]

It is important to distinguish **C.I. Acid Brown 83** (C.I. 20250) from Bismarck Brown Y (C.I. 21000), as they are distinct chemical compounds with different structures and properties.

Physicochemical Properties

A summary of the available quantitative data for **C.I. Acid Brown 83** is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₁ CuN ₆ NaO ₈ S	[4][5]
Molecular Weight	557.92 g/mol	[4]
CAS Number	13011-68-2	[1][6]
Appearance	Brown Powder	
Hue	Yellowish Brown	
Solubility in Water	40 g/L (at 60 °C)	[7]
Solubility in Other Solvents	Not soluble in alcohol. Slightly soluble in DMF, DMSO, pyridine. Insoluble in ketones, hydrocarbons, esters.	[1][7]
Bulk Density	450 - 500 kg/m ³	[7]
Melting Point	Not available	
pKa	Not available	

Table 2: Spectral Properties

Property	Value	Source
UV-Vis Absorption Maximum (λ_{max})	448 nm (in water)	[8]
FTIR Spectral Data	Not available	
NMR Spectral Data	Not available	

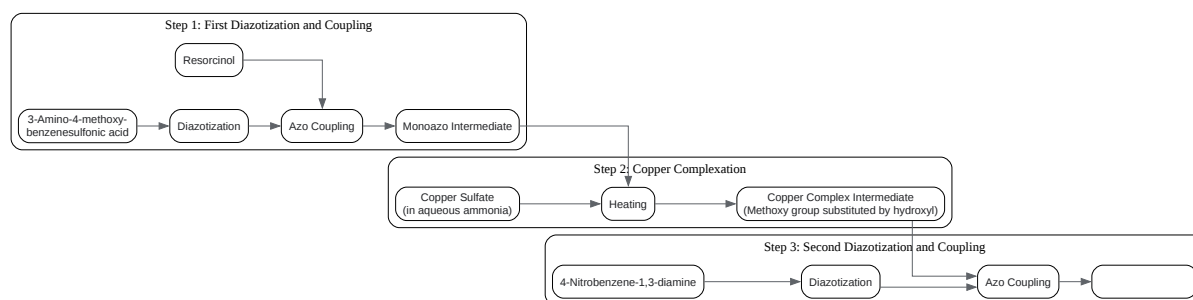
Table 3: Chemical Behavior

Condition	Observation	Source
In strong sulfuric acid	Red orange for brown, turns to yellow brown after dilution.	[1]
In aqueous solution with strong hydrochloric acid	Yellow brown.	[1]
In aqueous solution with thick sodium hydroxide	Red orange brown.	[1]

Synthesis

The manufacturing of **C.I. Acid Brown 83** is a multi-step process involving diazotization and azo coupling reactions, followed by the formation of a copper complex.[1][2] A detailed experimental protocol with specific quantities and reaction conditions is not readily available in the public domain. However, the general synthetic pathway can be outlined as follows.

Manufacturing Workflow



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Caption: Manufacturing workflow of **C.I. Acid Brown 83**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **C.I. Acid Brown 83** are not publicly available. However, a study on its degradation provides an example of an analytical experimental setup.

Protocol: Degradation Study of C.I. Acid Brown 83

This protocol is adapted from a kinetic study on the degradation of Acid Brown 83.[8]

Objective: To determine the concentration of **C.I. Acid Brown 83** in a sample using UV/Vis spectrophotometry.

Materials and Equipment:

- **C.I. Acid Brown 83**
- Deionized water
- UV/Vis Spectrophotometer (e.g., Agilent UV 8453)
- Volumetric flasks
- Pipettes

Procedure:

- Preparation of Standard Solutions:
 - Prepare a stock solution of **C.I. Acid Brown 83** of a known concentration (e.g., 100 mg/L) in deionized water.
 - From the stock solution, prepare a series of standard solutions with concentrations ranging from 5 mg/L to 100 mg/L.
- Calibration Curve:
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ($\lambda_{\text{max}} = 448 \text{ nm}$).
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear ($R^2 > 0.99$).
- Sample Analysis:
 - Measure the absorbance of the unknown sample at 448 nm.
 - Determine the concentration of **C.I. Acid Brown 83** in the sample by interpolating its absorbance on the calibration curve.

Applications

C.I. Acid Brown 83 is primarily used as a dye for wool and leather.[1] Its properties as an acidic dye make it suitable for proteinaceous substrates. It has also been studied for its adsorption and removal from aqueous solutions using materials like bentone clay.[9]

Safety and Handling

Based on available safety data, **C.I. Acid Brown 83** is considered non-toxic. However, as with any chemical, appropriate safety precautions should be taken.

- Handling: Avoid direct contact with skin and eyes. In case of dust formation, use a respirator. Standard laboratory personal protective equipment (gloves, safety glasses) is recommended.[7]
- Storage: The product is stable under normal storage conditions.[7]
- Incompatibilities: Strong reducing or oxidizing agents can destroy the dye.[7]

This guide summarizes the currently available technical information on **C.I. Acid Brown 83**. Further research may be required to fill the existing data gaps, particularly concerning detailed spectral analyses and a comprehensive synthesis protocol.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. scribd.com [scribd.com]
- 3. Acid Brown 83 | C₁₈H₁₃CuN₆NaO₈S | CID 137219097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 001chemical.com [001chemical.com]
- 5. chembk.com [chembk.com]
- 6. Acid Brown 83 | CI Acid Brown 83 Manufacturers in Mumbai India [colorantsgroup.com]

- 7. dyespigments.net [dyespigments.net]
- 8. mdpi.com [mdpi.com]
- 9. medchemexpress.com [medchemexpress.com]
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